

Physical and chemical properties of Deoxyflindissone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deoxyflindissone

Cat. No.: B593574

[Get Quote](#)

Deoxyflindissone: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Deoxyflindissone**, a tirucallane triterpenoid with noted cytotoxic activities. This document collates available data on its characteristics, isolation, and potential mechanisms of action to support further research and development efforts.

Chemical and Physical Properties

Deoxyflindissone is a natural product isolated from the stems and stem bark of *Cornus walteri*.^[1] It is classified as a tirucallane triterpenoid. The compound presents as a powder and exhibits solubility in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.^[1]

Table 1: Physical and Chemical Properties of **Deoxyflindissone**

Property	Value	Source
IUPAC Name	(5R,9R,10R,13S,14S,17S)-4,4,10,13,14-pentamethyl-17-[(3S,5R)-5-(2-methylprop-1-enyl)oxolan-3-yl]-2,3,5,6,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-1-one	ChemSpider
Molecular Formula	C30H46O2	ChEBI
Molecular Weight	438.69 g/mol	ChEBI
Monoisotopic Mass	438.349780 g/mol	ChEBI
Physical Description	Powder	ChemFaces
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
Natural Source	Stems and stem bark of <i>Cornus walteri</i>	ChemFaces

Note: Specific quantitative data for melting point, boiling point, and density are not readily available in the reviewed literature.

Spectroscopic Data

The structural elucidation of **Deoxyflindissone** has been primarily achieved through one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, in conjunction with other spectroscopic techniques. However, detailed spectral data, including specific chemical shifts (δ) and coupling constants (J) for ^1H and ^{13}C NMR, as well as comprehensive Infrared (IR) and Mass Spectrometry (MS) fragmentation data, are not extensively reported in publicly accessible literature.

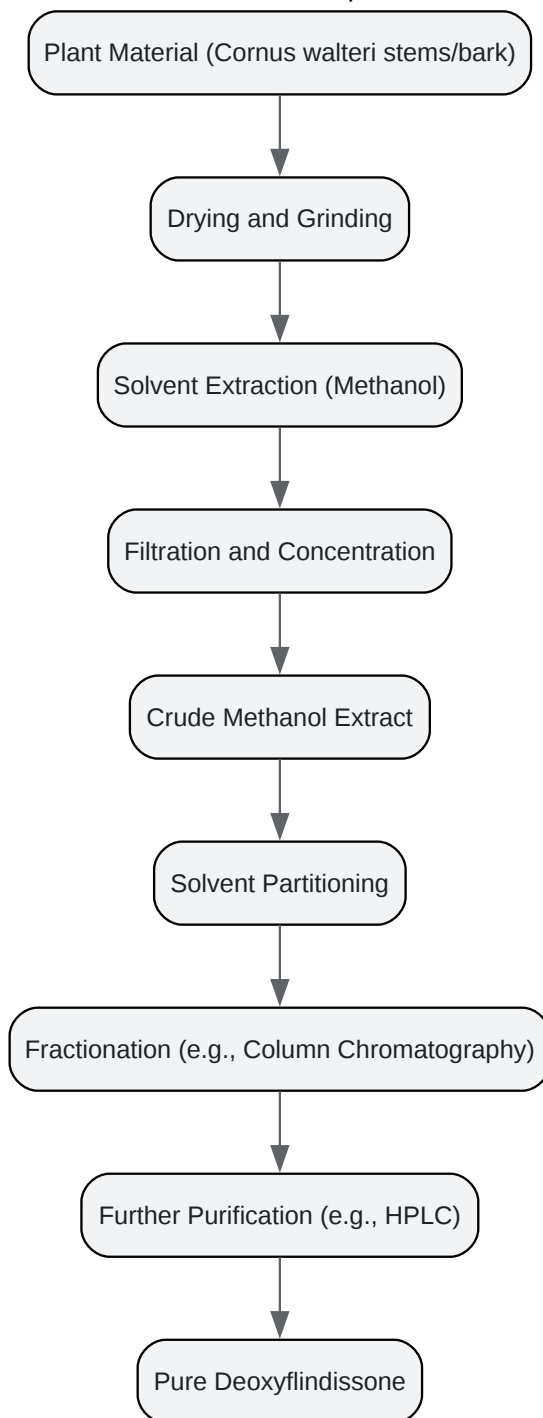
Experimental Protocols

Isolation of Deoxyflindissone from *Cornus walteri*

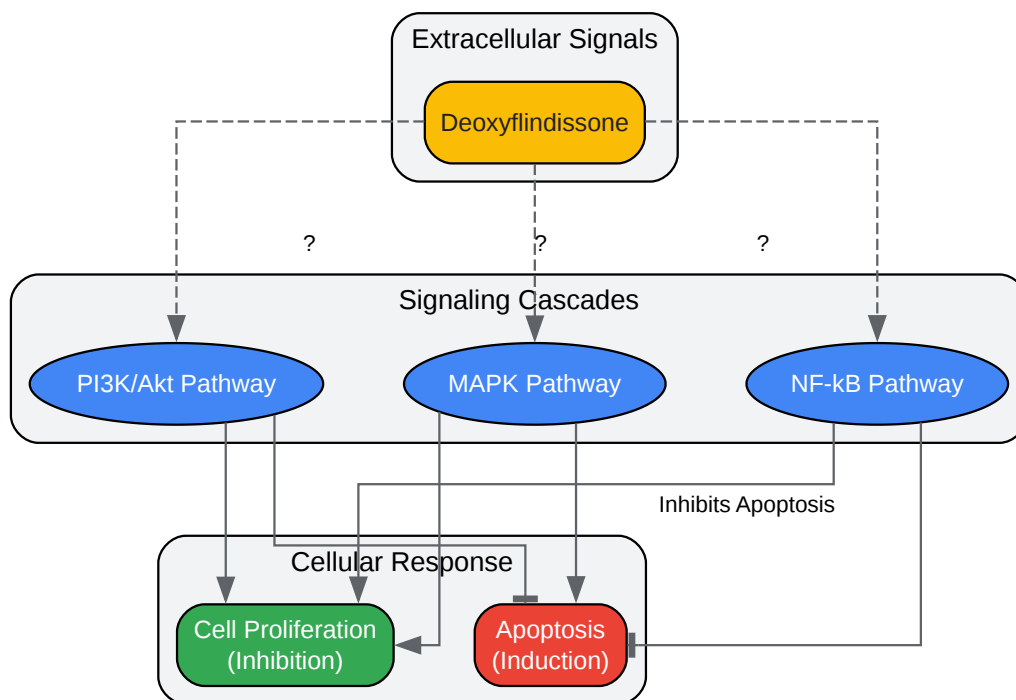
While a detailed, step-by-step protocol for the isolation of **Deoxyflindissone** is not fully detailed in the available literature, the general procedure involves the extraction of the stems and stem bark of *Cornus walteri* with methanol. The resulting crude extract is then subjected to further purification steps, likely involving chromatographic techniques, to yield the pure compound.

Below is a generalized workflow for the isolation of triterpenoids from plant material, which would be applicable to **Deoxyflindissone**.

General Workflow for Triterpenoid Isolation



Potential Signaling Pathways for Deoxyflindissone Cytotoxicity



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [Physical and chemical properties of Deoxyflindissone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b593574#physical-and-chemical-properties-of-deoxyflindissone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com